

An In-depth Technical Guide to the Physical Properties of 1,4-Butanesultone

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Compound of Interest

Compound Name: 1,4-Butanesultam

Cat. No.: B1267830

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A Note on Nomenclature: This guide focuses on the physical properties of 1,4-butanedisultone. It is important to note that the term "**1,4-butanedisultam**" is often used interchangeably or as a misnomer for 1,4-butanedisultone in various sources. While a chemical structure for **1,4-butanedisultam** exists, publicly available experimental data on its physical properties is scarce[1]. The information presented herein pertains to 1,4-butanedisultone, a well-characterized compound with significant applications in research and industry.

This technical guide provides a comprehensive overview of the melting point and solubility of 1,4-butanedisultone, intended for researchers, scientists, and professionals in drug development. The document details experimental protocols for the determination of these properties and presents the data in a structured format.

Core Physical Properties of 1,4-Butanesultone

1,4-Butanesultone is a cyclic ester of 4-hydroxybutanesulfonic acid and presents as a colorless liquid or a white to colorless solid at or near room temperature[2][3][4]. Its physical state is dependent on the ambient temperature due to its low melting point.

Table 1: Melting Point of 1,4-Butanesultone

Property	Reported Value (°C)	Source(s)
Melting Point	12-15	Sigma-Aldrich[5], Wuhan Bright Chemical Co.[4]
Melting Point	13	Biosynth
Melting Point	14	Chem-Impex[2]
Melting Point	12.5-14.5	ChemBK[3]

Table 2: Solubility Profile of 1,4-Butanesultone

Solvent	Solubility	Source(s)
Water	54 g/L (decomposes) at 20 °C	ChemBK[3][6]
Organic Solvents	Miscible with various organic solvents	ChemBK[3]
Chloroform	Soluble	United States Biological[7]
Methanol	Soluble	United States Biological[7]

It is crucial to note that 1,4-butanedisulfone reacts with water, particularly when heated, to form 4-hydroxybutanesulfonic acid[8]. This reactivity should be considered when conducting solubility tests in aqueous media.

Experimental Protocols

The following sections detail the methodologies for determining the melting point and solubility of 1,4-butanedisulfone.

Melting Point Determination

The melting point of an organic compound is a key indicator of its purity. For a pure crystalline solid, the melting point is typically a sharp, well-defined temperature range of 0.5-1.0°C[9]. Impurities tend to depress and broaden the melting point range[9].

Methodology: Capillary Method using a Melting Point Apparatus

This method involves heating a small sample of the compound in a capillary tube and observing the temperature range over which it melts.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (sealed at one end)
- 1,4-Butanesultone sample
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** If the ambient temperature is above the melting point of 1,4-butanedisulfone (i.e., it is a liquid), the sample should be cooled to induce crystallization before it can be loaded into the capillary tube. A small amount of the solid 1,4-butanedisulfone is finely powdered. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the solid into the sealed end. The sample height should be approximately 1-2 mm^{[10][11]}.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer^[9].
- **Approximate Melting Point Determination:** A preliminary, rapid heating is performed to get an approximate melting point. This helps in setting the parameters for a more accurate measurement.
- **Accurate Melting Point Determination:** A fresh sample is prepared. The apparatus is heated to a temperature about 10-15°C below the approximate melting point. The heating rate is then slowed to 1-2°C per minute as the melting point is approached^[9].
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal

melts is recorded as the end of the melting range[12].

- Repeatability: The determination should be repeated at least once with a fresh sample to ensure the results are consistent.

Solubility Determination

Solubility tests are fundamental in characterizing a compound and can provide insights into its polarity and the presence of certain functional groups[13][14].

Methodology: Qualitative Solubility Testing

This protocol outlines a systematic approach to determine the solubility of 1,4-butanedisulfone in various solvents.

Apparatus and Materials:

- Test tubes and rack
- Graduated cylinders or pipettes
- Spatula or dropper
- 1,4-Butanedisulfone sample
- Solvents: Water, diethyl ether, 5% aqueous sodium hydroxide, 5% aqueous sodium bicarbonate, 5% aqueous hydrochloric acid, and concentrated sulfuric acid.

Procedure:

- General Procedure: In a small test tube, approximately 25 mg of solid 1,4-butanedisulfone (or 0.05 mL if liquid) is added. 0.75 mL of the solvent is added in small portions. After each addition, the test tube is shaken vigorously[13]. The compound is considered soluble if it dissolves completely.
- Solubility in Water: The general procedure is followed with water as the solvent. Given that 1,4-butanedisulfone can decompose in water, observations should be made promptly[3]. The

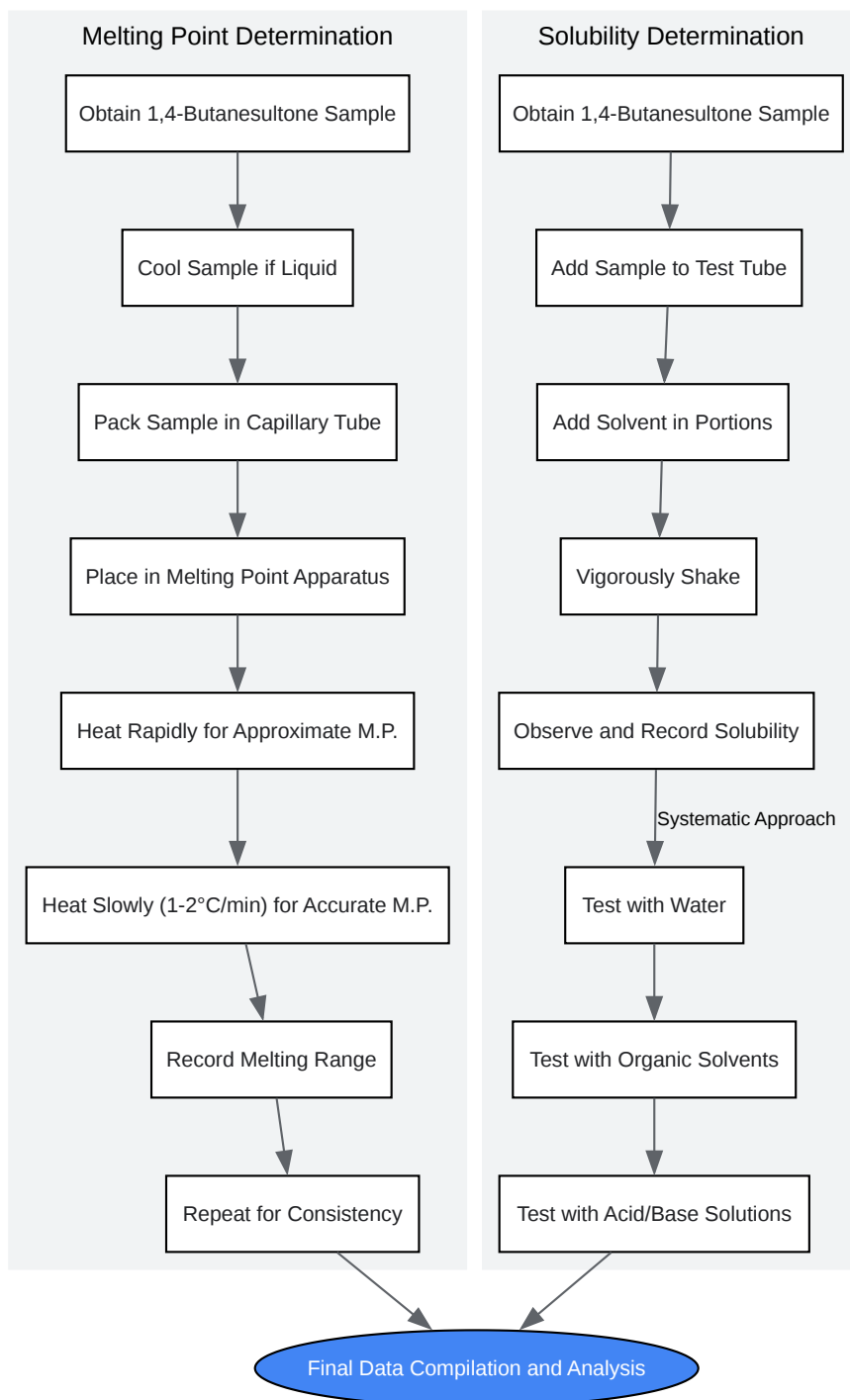
pH of the resulting solution can be tested with litmus paper to check for acidic byproducts of hydrolysis[15].

- Solubility in Organic Solvents (e.g., Diethyl Ether): The general procedure is repeated with an organic solvent like diethyl ether to assess its solubility in a non-polar medium[13].
- Acid-Base Solubility Tests:
 - 5% NaOH and 5% NaHCO₃: For water-insoluble compounds, these tests indicate the presence of acidic functional groups. While 1,4-butanedisulfone is not a traditional acid, its reactivity with strong bases may lead to ring-opening and dissolution.
 - 5% HCl: This test is used to identify basic functional groups, such as amines[14]. 1,4-butanedisulfone is not expected to be soluble in acidic solutions.
- Solubility in Concentrated Sulfuric Acid: Many compounds containing oxygen or nitrogen atoms are soluble in cold, concentrated sulfuric acid[14]. This test can provide further information about the functional groups present.

Visualizations

The following diagram illustrates the logical workflow for determining the key physical properties of 1,4-butanedisulfone.

Workflow for Physical Property Determination of 1,4-Butanesultone

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